

Essential Safety and Disposal Procedures for the PROTAC Degradator AU-15330

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Compound of Interest

Compound Name: AU-15330

Cat. No.: B10827972

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For researchers, scientists, and drug development professionals utilizing the investigational PROTAC (Proteolysis-Targeting Chimera) degrader **AU-15330**, adherence to rigorous safety and disposal protocols is paramount to ensure a secure laboratory environment and to prevent environmental contamination. This document provides a comprehensive, step-by-step guide for the proper handling and disposal of **AU-15330**, based on general best practices for hazardous laboratory chemicals.

Disclaimer: No specific Safety Data Sheet (SDS) for **AU-15330** is publicly available. Therefore, this guidance is based on general principles of laboratory safety and chemical waste management. It is imperative to consult your institution's Environmental Health and Safety (EHS) department and the official SDS, once obtained from the supplier, for definitive and compliant disposal procedures.

Summary of Key Chemical and Safety Data

The following table summarizes essential data for **AU-15330**, gathered from various chemical suppliers. This information is critical for risk assessment and the formulation of appropriate handling procedures.

Parameter	Information
Chemical Name	AU-15330
CAS Number	2380274-50-8
Molecular Formula	C ₃₉ H ₄₉ N ₉ O ₅ S
Molecular Weight	755.94 g/mol
Appearance	Solid powder
Storage (Powder)	Short-term (days to weeks) at 0-4°C; Long-term (months to years) at -20°C.
Storage (in solution)	1 year at -80°C in solvent; 1 month at -20°C in solvent.
General Hazards	Shipped as a non-hazardous chemical, but should be handled with care as a potent, biologically active molecule. For research use only.

Experimental Protocols: Disposal of AU-15330

The proper disposal of **AU-15330**, both in its pure form and as contaminated waste, requires a systematic approach to mitigate risks. The following protocol outlines the necessary steps for its responsible disposal.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling **AU-15330**. This includes, but is not limited to, a lab coat, safety glasses with side shields, and chemical-resistant gloves.

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused or waste **AU-15330** powder in a clearly labeled, sealed container designated for chemical waste.

- All materials that have come into direct contact with the solid compound, such as weigh boats, spatulas, and contaminated gloves, should be considered hazardous and collected in the same designated solid waste container.
- Liquid Waste:
 - Collect solutions containing **AU-15330** in a separate, labeled, and sealed waste container.
 - Do not mix **AU-15330** waste with other incompatible waste streams.
 - Aqueous solutions should not be disposed
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for the PROTAC Degradar AU-15330]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10827972#au-15330-proper-disposal-procedures\]](https://www.benchchem.com/product/b10827972#au-15330-proper-disposal-procedures)

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